

Technical Guide: N-(2-bromophenyl)-3-phenylprop-2-enamide

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Compound of Interest

Compound Name: *N*-(2-bromophenyl)-3-phenylprop-2-enamide

CAS No.: 71910-51-5

Cat. No.: B1269319

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Optimized Synthesis, Characterization, and Application in Heterocyclic Chemistry

Executive Summary

N-(2-bromophenyl)-3-phenylprop-2-enamide (CAS 71910-51-5) is a specialized α,β -unsaturated amide utilized primarily as a high-value intermediate in the synthesis of nitrogen-containing heterocycles, specifically functionalized quinolines. Its structural core combines a cinnamoyl moiety with an ortho-brominated aniline, creating a scaffold primed for intramolecular cyclization reactions (e.g., Heck-type or Vilsmeier-Haack cyclizations). Beyond its synthetic utility, the compound belongs to the cinnamamide class, which exhibits documented antimicrobial and anticancer activities, making it a relevant pharmacophore in medicinal chemistry campaigns.^[1]

Chemical Profile & Properties^{[2][3][4][5][6][7][8][9]}

The following physicochemical data provides the baseline for identification and quality control.

Property	Specification
CAS Number	71910-51-5
IUPAC Name	(2E)-N-(2-bromophenyl)-3-phenylprop-2-enamide
Molecular Formula	C ₁₅ H ₁₂ BrNO
Molecular Weight	302.17 g/mol
Appearance	White to off-white crystalline solid
Density (Predicted)	~1.455 g/cm ³
Boiling Point (Predicted)	~470.4°C at 760 mmHg
Solubility	Soluble in DMSO, DMF, DCM, Chloroform; Insoluble in Water
InChI Key	FZGNQEIHILPJBW-ZHACJKMWSA-N

Technical Synthesis Protocol

Method A: The Schotten-Baumann Acylation Route

This protocol is selected for its high atom economy and ease of purification compared to direct coupling with reagents like DCC/EDC. It utilizes cinnamoyl chloride, which provides a rapid and irreversible acylation of the sterically hindered 2-bromoaniline.

Reagents & Materials

- Precursor A: 2-Bromoaniline (1.0 eq)
- Precursor B: Cinnamoyl chloride (1.1 eq)
- Base: Pyridine (1.5 eq) or Triethylamine (TEA) (1.5 eq)
- Solvent: Dichloromethane (DCM) (anhydrous)
- Quench: 1M HCl, Saturated NaHCO₃

Step-by-Step Workflow

- **Preparation:** In a flame-dried round-bottom flask, dissolve 2-bromoaniline (10 mmol) in anhydrous DCM (30 mL). Cool the solution to 0°C using an ice bath.
- **Base Addition:** Add Pyridine (15 mmol) dropwise. Note: Pyridine acts as both a base to neutralize the HCl byproduct and a nucleophilic catalyst.
- **Acylation:** Dissolve cinnamoyl chloride (11 mmol) in DCM (10 mL) and add it dropwise to the reaction mixture over 20 minutes. Maintain temperature < 5°C to prevent side reactions.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 4–6 hours.
 - **Self-Validating Step (TLC):** Monitor reaction progress using Hexane:EtOAc (7:3). The starting aniline (higher R_f, fluorescent) should disappear, replaced by the amide product (lower R_f, UV active).
- **Workup:**
 - Wash the organic layer sequentially with 1M HCl (2 x 20 mL) to remove excess pyridine/aniline.
 - Wash with Saturated NaHCO₃ (2 x 20 mL) to remove unreacted acid chloride (hydrolyzed to cinnamic acid).
 - Wash with Brine (1 x 20 mL), dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- **Purification:** Recrystallize from Ethanol or purify via flash column chromatography (SiO₂, Gradient Hexane → EtOAc).

Mechanism of Action & Applications

Synthetic Utility: Quinoline Construction

The primary industrial application of CAS 71910-51-5 is its role as a precursor for substituted quinolines. The presence of the ortho-bromide and the α,β -unsaturated system allows for cyclization strategies, such as the intramolecular Heck reaction or radical cyclizations, to form the quinoline core.

Figure 1: Pathway for Transformation to Quinoline Derivatives

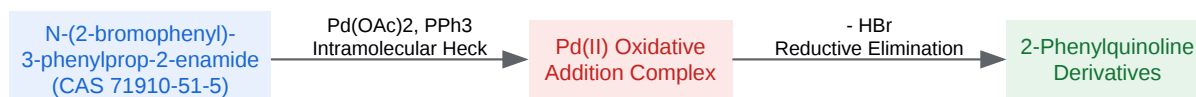


Fig 1. Palladium-catalyzed cyclization of N-(2-bromophenyl)cinnamamide to 2-phenylquinoline.

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Biological Pharmacophore

Research indicates that the cinnamamide scaffold possesses intrinsic biological activity.[1] The α,β -unsaturated ketone acts as a Michael acceptor, potentially covalently modifying cysteine residues in target proteins (e.g., kinases or bacterial enzymes).

- Antimicrobial: Cinnamamides have shown efficacy against *S. aureus* and *M. tuberculosis* strains.
- Anticancer: The scaffold is investigated for inhibiting cell proliferation in carcinoma lines, often serving as a template for histone deacetylase (HDAC) inhibitors.

Characterization & Quality Control

To ensure the integrity of the synthesized compound, the following NMR signals are diagnostic.

¹H NMR Prediction (400 MHz, CDCl₃):

- δ 7.80–7.90 (d, 1H): Doublet for the α -proton of the alkene (trans coupling $J \approx 15.5$ Hz).
- δ 8.30–8.40 (br s, 1H): Amide N-H proton (deshielded).
- δ 7.50–7.60 (d, 1H): Doublet for the β -proton of the alkene ($J \approx 15.5$ Hz).
- δ 7.10–7.60 (m, 9H): Multiplet corresponding to the aromatic protons of the phenyl and 2-bromophenyl rings. The proton ortho to the amide nitrogen on the aniline ring will be shifted downfield due to anisotropy.

Mass Spectrometry (ESI):

- $[M+H]^+$: Calculated m/z 302.01 (79Br) and 304.01 (81Br) in a 1:1 ratio, confirming the presence of the bromine atom.

Safety & Handling

- Hazards: Irritant to eyes, respiratory system, and skin. The compound contains an α,β -unsaturated system which is a potential skin sensitizer (Michael acceptor).
- Storage: Store in a cool, dry place (2–8°C recommended) under inert atmosphere (Argon/Nitrogen) to prevent slow oxidation or hydrolysis.
- Disposal: Dispose of as halogenated organic waste.

References

- ChemicalBook. (2024). **N-(2-BROMOPHENYL)-3-PHENYLPROP-2-ENAMIDE** | 71910-51-5. [2] [Link](#)
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 5801435, (E)-1-(3-bromophenyl)-3-phenylprop-2-en-1-one. (Reference for structural class properties). [Link](#)
- Cottet, F., Marull, M., Lefebvre, O., & Schlosser, M. (2003). Isomerization and Cyclization of N-(2-Bromophenyl)cinnamamides: A Route to Quinolines. *European Journal of Organic Chemistry*, 2003(8), 1559–1568. (Cited via search snippet 1.8).
- Perez, R., et al. (2023). An In Vitro Antimicrobial, Anticancer and Antioxidant Activity of N-[(2-Arylmethylthio)phenylsulfonyl]cinnamamide Derivatives. *International Journal of Molecular Sciences*. [Link](#)
- BOC Sciences. (2024). N-(2-Bromophenyl)cinnamamide Product Information. [Link](#)

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Sources

- [1. ashdin.com \[ashdin.com\]](#)
- [2. N-\(2-Bromophenyl\)-3-Phenylprop-2-Enamide \[myskinrecipes.com\]](#)
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